

Application Note & Protocol: Photodegradation of Tartrazine Using Novel Nanocomposites

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Compound of Interest

Compound Name: Tartrazine acid

CAS No.: 34175-08-1

Cat. No.: B10817184

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Introduction

Tartrazine (FD&C Yellow No. 5) is a synthetic azo dye extensively used in the food, pharmaceutical, and cosmetic industries.[1][2] Due to its complex aromatic structure, tartrazine is resistant to conventional wastewater treatment methods, posing potential environmental and health risks, including allergic reactions and toxicity.[1][3] Advanced oxidation processes (AOPs), particularly heterogeneous photocatalysis using semiconductor nanocomposites, have emerged as a promising and sustainable technology for the complete mineralization of such recalcitrant organic pollutants into benign substances like CO₂ and H₂O.[3]

Novel nanocomposites, such as those based on titanium dioxide (TiO₂) and zinc oxide (ZnO), offer enhanced photocatalytic activity due to their unique electronic and structural properties.[3][4] Doping or compositing these metal oxides with materials like noble metals, rare earth elements, or graphene can improve their light absorption capabilities, reduce electron-hole recombination, and increase surface area, leading to significantly higher degradation efficiencies.[1][5] This document provides detailed protocols for the synthesis of innovative

nanocomposites and their application in the photodegradation of tartrazine, along with comparative data on their performance.

Featured Nanocomposites and Performance Data

This application note focuses on two exemplary novel nanocomposites: Cerium and Silver co-doped Zinc Oxide ((Ce, Ag)/ZnO) and a Molecularly Imprinted Polymer-Titanium Dioxide (MIP-TiO₂) composite. The performance of these materials in tartrazine degradation is summarized below.

Nanocomposite	Initial Tartrazine Conc.	Catalyst Dose	pH	Irradiation Time	Degradation Efficiency (%)	Reference
(Ce, Ag)/ZnO	10 mg/L	1 g/L	6.0	90 min	98.91	[1] [6] [7]
Pure ZnO	10 mg/L	1 g/L	6.0	90 min	44.82	[1] [6] [7]
MIP-TiO ₂	3 x 10 ⁻⁵ M	0.1 g/L	2.0	5 hours	100	[8]
NIP-TiO ₂	3 x 10 ⁻⁵ M	0.1 g/L	2.0	5 hours	63	[8]
Pure TiO ₂	3 x 10 ⁻⁵ M	0.1 g/L	2.0	5 hours	56	[8]

Experimental Protocols

Protocol 1: Synthesis of (Ce, Ag) co-doped ZnO Nanocomposite

This protocol describes a solvothermal method for synthesizing (Ce, Ag) co-doped ZnO nanoparticles.[\[1\]](#)[\[6\]](#)

Materials:

- Zinc acetate dihydrate (Zn(CH₃COO)₂·2H₂O)
- Cerium(III) nitrate hexahydrate (Ce(NO₃)₃·6H₂O)

- Silver nitrate (AgNO_3)
- Sodium hydroxide (NaOH)
- Ethanol ($\text{C}_2\text{H}_5\text{OH}$)
- Deionized water

Equipment:

- Beakers and magnetic stirrer
- Autoclave
- Centrifuge
- Oven

Procedure:

- Prepare a 0.5 M solution of zinc acetate dihydrate in 50 mL of ethanol.
- Prepare separate aqueous solutions of cerium nitrate and silver nitrate.
- Add the cerium nitrate and silver nitrate solutions to the zinc acetate solution under vigorous stirring to achieve the desired doping concentrations.
- Slowly add a 2 M NaOH solution dropwise until the pH of the mixture reaches 10.
- Transfer the resulting suspension to a Teflon-lined stainless-steel autoclave.
- Heat the autoclave at 150°C for 12 hours.
- After cooling to room temperature, collect the precipitate by centrifugation.
- Wash the product multiple times with deionized water and ethanol to remove any unreacted precursors.
- Dry the final (Ce, Ag) co-doped ZnO nanocomposite in an oven at 80°C for 6 hours.

Protocol 2: Synthesis of MIP-TiO₂ Nanocomposite

This protocol details the synthesis of a molecularly imprinted polymer-TiO₂ nanocomposite via precipitation polymerization.[8]

Materials:

- Tartrazine
- Acrylamide (functional monomer)
- N,N'-methylene-bis-acrylamide (cross-linker)
- Titanium dioxide (TiO₂) nanoparticles
- Ammonium persulfate (initiator)
- Deionized water

Equipment:

- Beakers and magnetic stirrer
- Water bath
- Centrifuge
- Oven

Procedure:

- Dissolve a specific amount of tartrazine (template) and acrylamide in deionized water.
- Stir the solution for 30 minutes to allow for pre-polymerization complex formation.
- Disperse TiO₂ nanoparticles into the solution and continue stirring.
- Add N,N'-methylene-bis-acrylamide (cross-linker) and ammonium persulfate (initiator) to the mixture.

- Carry out the polymerization reaction in a water bath at a controlled temperature (e.g., 60°C) for a specified duration.
- After polymerization, collect the resulting MIP-TiO₂ nanocomposite by centrifugation.
- Wash the composite extensively with a mixture of methanol and acetic acid to remove the tartrazine template molecules.
- Dry the final product in an oven.
- A non-imprinted polymer (NIP-TiO₂) should be synthesized following the same procedure but without the addition of the tartrazine template for control experiments.[8]

Protocol 3: Photocatalytic Degradation of Tartrazine

This protocol outlines the general procedure for evaluating the photocatalytic activity of the synthesized nanocomposites for tartrazine degradation.

Materials:

- Synthesized nanocomposite photocatalyst
- Tartrazine
- Deionized water
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment

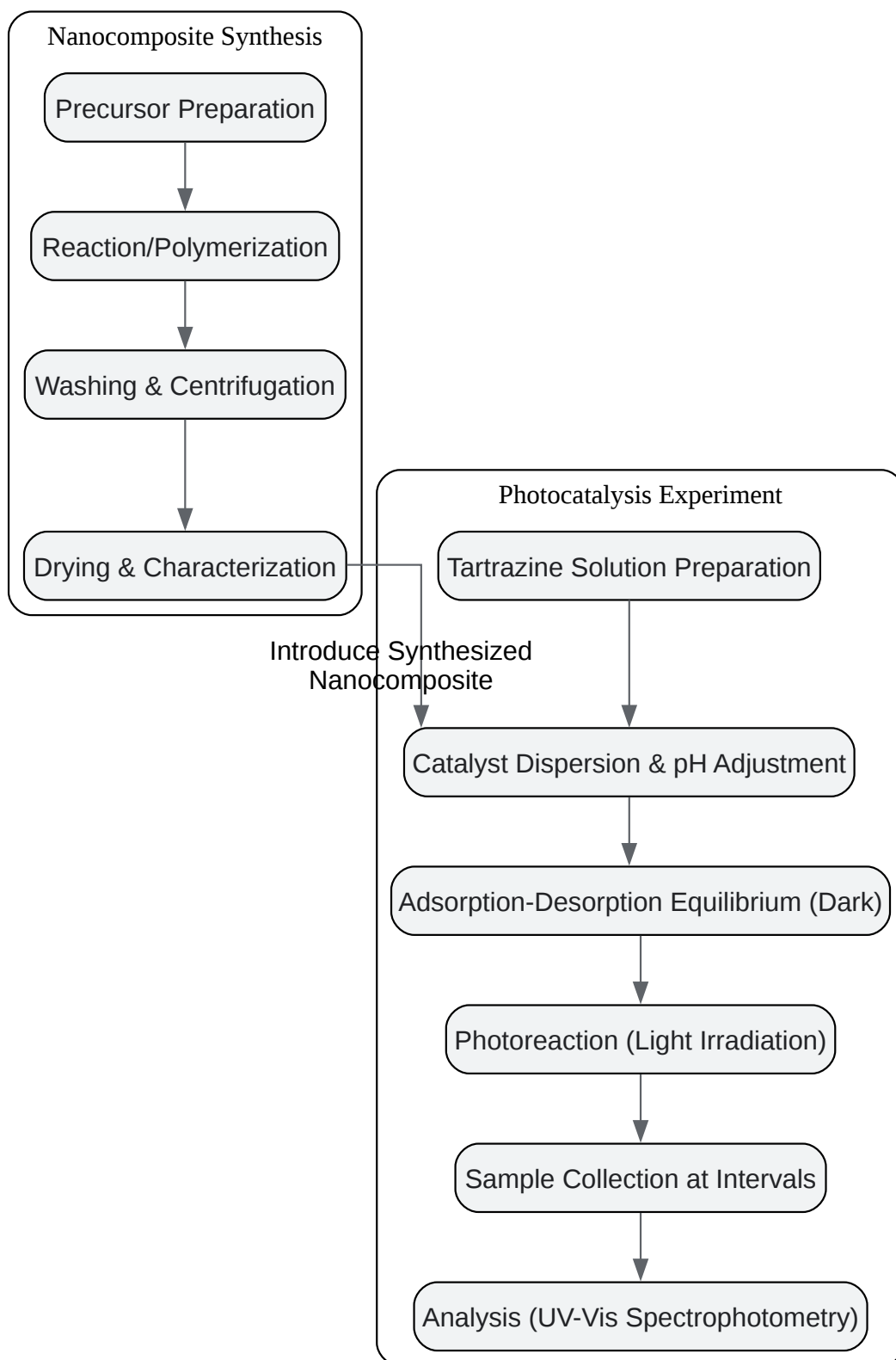
Equipment:

- Photoreactor with a suitable light source (e.g., UV lamp or solar simulator)
- Magnetic stirrer
- pH meter
- UV-Vis spectrophotometer
- Centrifuge or syringe filters

Procedure:

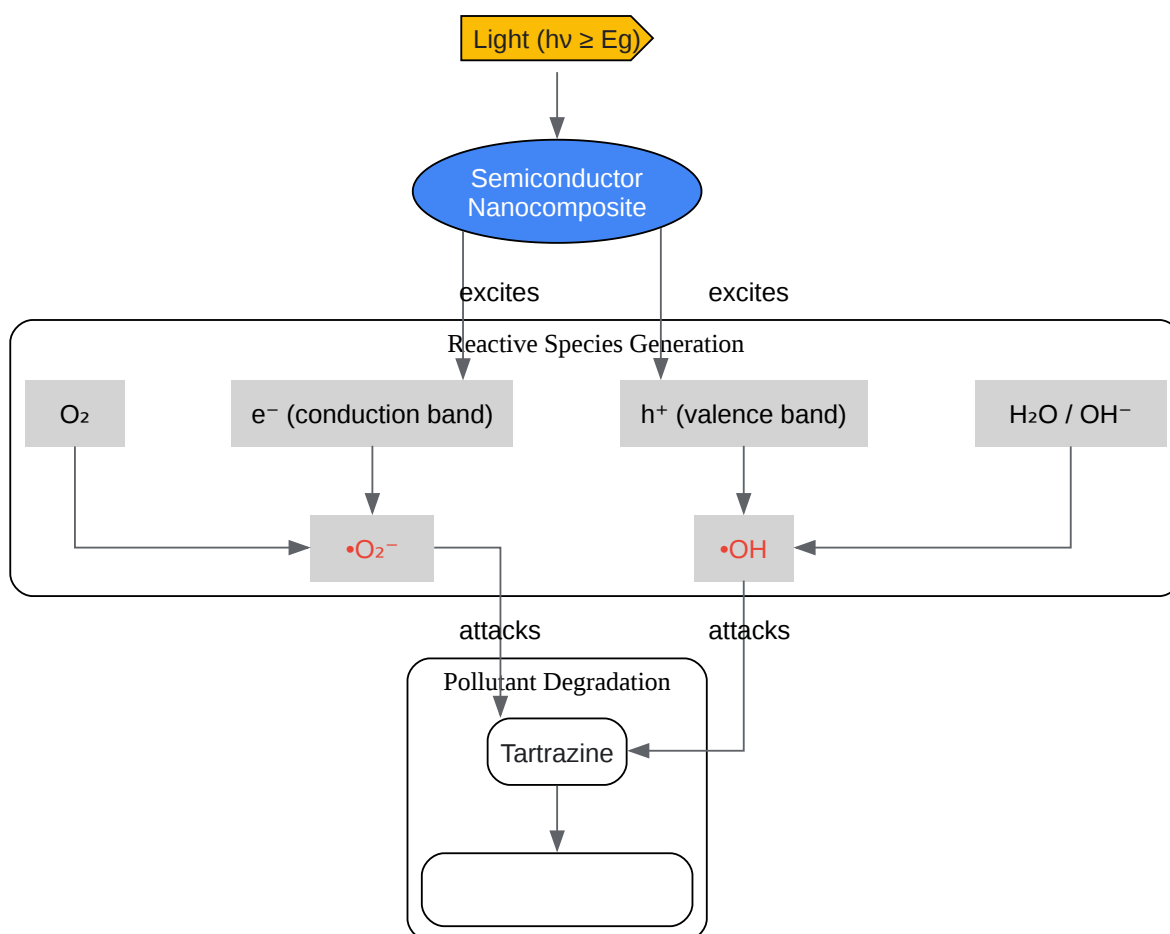
- Prepare a stock solution of tartrazine of a known concentration (e.g., 10 mg/L).
- In a beaker, add a specific amount of the photocatalyst (e.g., 1 g/L) to a defined volume of the tartrazine solution.
- Adjust the pH of the suspension to the desired value using HCl or NaOH.[\[1\]](#)
- Stir the suspension in the dark for a period (e.g., 30-60 minutes) to establish adsorption-desorption equilibrium between the dye and the catalyst surface.
- Place the beaker in the photoreactor and turn on the light source to initiate the photocatalytic reaction.
- At regular time intervals, withdraw aliquots of the suspension.
- Immediately centrifuge or filter the aliquots to remove the photocatalyst particles.
- Measure the absorbance of the supernatant at the maximum absorption wavelength of tartrazine (around 426 nm) using a UV-Vis spectrophotometer.[\[9\]](#)
- The degradation efficiency can be calculated using the formula: $\text{Degradation (\%)} = [(A_0 - A_t) / A_0] \times 100$, where A_0 is the initial absorbance and A_t is the absorbance at time t .

Visualizations



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Caption: Experimental workflow for the synthesis and photocatalytic testing of nanocomposites.



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Caption: General mechanism of photocatalytic degradation of tartrazine.

Conclusion

The use of novel nanocomposites like (Ce, Ag)/ZnO and MIP-TiO₂ demonstrates a highly effective approach for the degradation of tartrazine in aqueous solutions. The enhanced

photocatalytic activity of these materials can be attributed to improved light absorption, efficient charge separation, and increased surface area. The protocols provided herein offer a reproducible methodology for the synthesis and evaluation of these advanced materials. Further optimization of reaction conditions and catalyst design holds the potential for developing even more efficient systems for the remediation of wastewater contaminated with organic dyes. The reusability of these catalysts also highlights their potential for sustainable and cost-effective industrial applications.[1][6]

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